

Technical Support Center: Retrofitting R-502 Equipment with HFC Refrigerants

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Compound of Interest

Compound Name: Refrigerant 502

Cat. No.: B13423336

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This guide provides technical assistance, troubleshooting advice, and frequently asked questions for researchers, scientists, and drug development professionals who are retrofitting refrigeration equipment from the CFC refrigerant R-502 to modern HFC alternatives like R-404A and R-507.

Frequently Asked Questions (FAQs)

Q1: Why is it necessary to retrofit equipment that uses R-502?

A: R-502 is a chlorofluorocarbon (CFC) refrigerant that contributes to the depletion of the Earth's ozone layer.^[1] Due to international agreements like the Montreal Protocol, the production and use of CFCs have been phased out.^[2] Retrofitting is a cost-effective alternative to complete system replacement, allowing existing equipment to operate with environmentally acceptable, non-ozone-depleting HFC refrigerants.^[2]

Q2: What are the primary HFC replacements for R-502, and how do they differ?

A: The most common HFC replacements for R-502 are R-404A and R-507. Both are suitable for low and medium-temperature commercial refrigeration applications.^{[3][4]}

- R-404A is a near-azeotropic blend of HFC-125 (44%), HFC-143a (52%), and HFC-134a (4%).^[1] Because it is a non-azeotropic mixture, it must be charged in a liquid state to maintain the proper composition.^[1]

- R-507 is an azeotropic blend of HFC-125 (50%) and HFC-143a (50%).^[1] As an azeotropic mixture, its composition does not change during phase change, which can simplify charging and handling.^[3] After multiple leak-and-recharge cycles, the composition of R-507 remains more stable than R-404A.^{[3][4][5]}

Performance-wise, R-507 generally offers a slightly higher cooling capacity and better heat transfer coefficient than R-404A.^[3]

Q3: Can I use the existing mineral oil from my R-502 system with an HFC refrigerant?

A: No, this is one of the most critical challenges. HFC refrigerants like R-404A and R-507 are not miscible (they do not mix well) with traditional mineral oil or alkylbenzene lubricants used in R-502 systems.^{[2][6][7]} Using HFCs with these oils will lead to poor lubricant return to the compressor, causing inadequate lubrication and eventual compressor failure.^[8]

Q4: What type of oil is required for HFC refrigerants?

A: Polyol ester (POE) oils are required for use with HFC refrigerants such as R-404A and R-507.^{[6][9][10][11]} It is crucial to consult with the compressor manufacturer to select the correct viscosity grade and brand of POE lubricant.^[2] POE oils are very hygroscopic, meaning they readily absorb moisture from the air, so careful handling is required to prevent moisture contamination in the system.^{[6][10]}

Q5: How much of the old mineral oil must be removed during a retrofit?

A: To ensure proper oil return and system reliability, the residual mineral oil content in the system should not exceed 5%.^[10] Achieving this level often requires flushing the system multiple times. The flushing procedure may involve using the old R-502 refrigerant with the new POE oil to help circulate and remove the remaining mineral oil before recovering the R-502 and charging with the new HFC.^[10]

Q6: Do I need to replace the Thermostatic Expansion Valve (TXV) when retrofitting from R-502?

A: Not always, but it must be evaluated. The pressure-temperature characteristics of R-404A and R-507 are very close to R-502.^[3] Many TXVs are rated for use with both R-502 and its HFC replacements.^{[12][13][14][15]} However, it is best practice to check the expansion valve

manufacturer's recommendations. In some cases, a minor superheat adjustment may be necessary.[2] If the existing valve is old or its performance is questionable, replacing it is recommended.

Q7: How much HFC refrigerant should be charged into the system?

A: HFC refrigerants have different densities than R-502. As a general rule, the system will require less weight of the HFC refrigerant. The optimal charge is typically between 75% and 90% of the original R-502 charge weight.[9] The initial charge should be around 75-80%, and then adjusted based on performance measurements like superheat and subcooling to optimize system operation.[2][16]

Performance Comparison Data

The following tables summarize key differences between R-502 and its primary HFC replacements.

Table 1: Refrigerant Composition and Characteristics

Property	R-502 (CFC)	R-404A (HFC Blend)	R-507 (HFC Blend)
Composition	R-22 (48.8%) / R-115 (51.2%)	R-125 (44%) / R-143a (52%) / R-134a (4%) [1]	R-125 (50%) / R-143a (50%)[1]
Type	Azeotropic	Near-Azeotropic	Azeotropic[1][3]
Required Oil	Mineral Oil (MO) / Alkylbenzene (AB)[11]	Polyol Ester (POE) [10][11]	Polyol Ester (POE) [10][11]
Charging Method	Liquid or Vapor	Liquid Only[1][2]	Liquid or Vapor

Table 2: System Performance Comparison vs. R-502

Performance Metric	R-404A	R-507
Cooling Capacity	4% to 6.5% higher[17]	8.5% to 11% higher[17]
Coefficient of Performance (COP)	Approx. 3% lower[17]	Approx. 3% lower[17]
Compressor Discharge Temp.	4°C to 8°C lower[17]	4°C to 8°C lower[17]
Operating Pressures	Higher than R-502[10]	Higher than R-502[10]
Mass Flow Rate	Approx. 8% lower[17]	Nearly identical to R-502[17]

Note: Performance can vary based on system design and operating conditions.

Troubleshooting Guide

Q: My system's head pressure is much higher than it was with R-502. What's wrong?

A: High head pressure is a common issue after an HFC retrofit. HFC refrigerants naturally operate at higher pressures than R-502.[10] However, excessively high pressure can indicate a problem:

- **Non-Condensables:** Air may have entered the system during service. The system must be evacuated to a deep vacuum (e.g., 500 microns or less) to remove air and moisture.[9][18]
- **System Overcharge:** The refrigerant charge should be 75-90% of the original R-502 charge by weight.[9] An overcharge will cause a significant rise in head pressure.
- **Dirty Condenser Coil:** Any dirt or obstruction on the condenser coil will reduce its ability to reject heat, raising the pressure.[19][20]
- **Condenser Fan Issues:** A malfunctioning condenser fan motor or damaged blades will reduce airflow across the coil.[19]
- **High Ambient Temperature:** Higher than normal ambient temperatures will cause a corresponding increase in head pressure.[20]

Q: The compressor seems to be running hotter than before. Is this a concern?

A: While R-404A and R-507 typically result in lower compressor discharge temperatures than R-502, an overheating compressor is a serious issue.[\[17\]](#) Check the following:

- **Superheat Setting:** Incorrect superheat at the compressor inlet can cause overheating. Ensure the TXV is adjusted correctly for the new refrigerant.[\[18\]](#)
- **High Head Pressure:** The causes listed in the previous question can also lead to increased compressor temperature as the compressor works harder.
- **Lubrication Issues:** If significant mineral oil remains, it can impede heat transfer and proper lubrication, causing the compressor to run hot.

Q: The system is not providing enough cooling after the retrofit. What should I check?

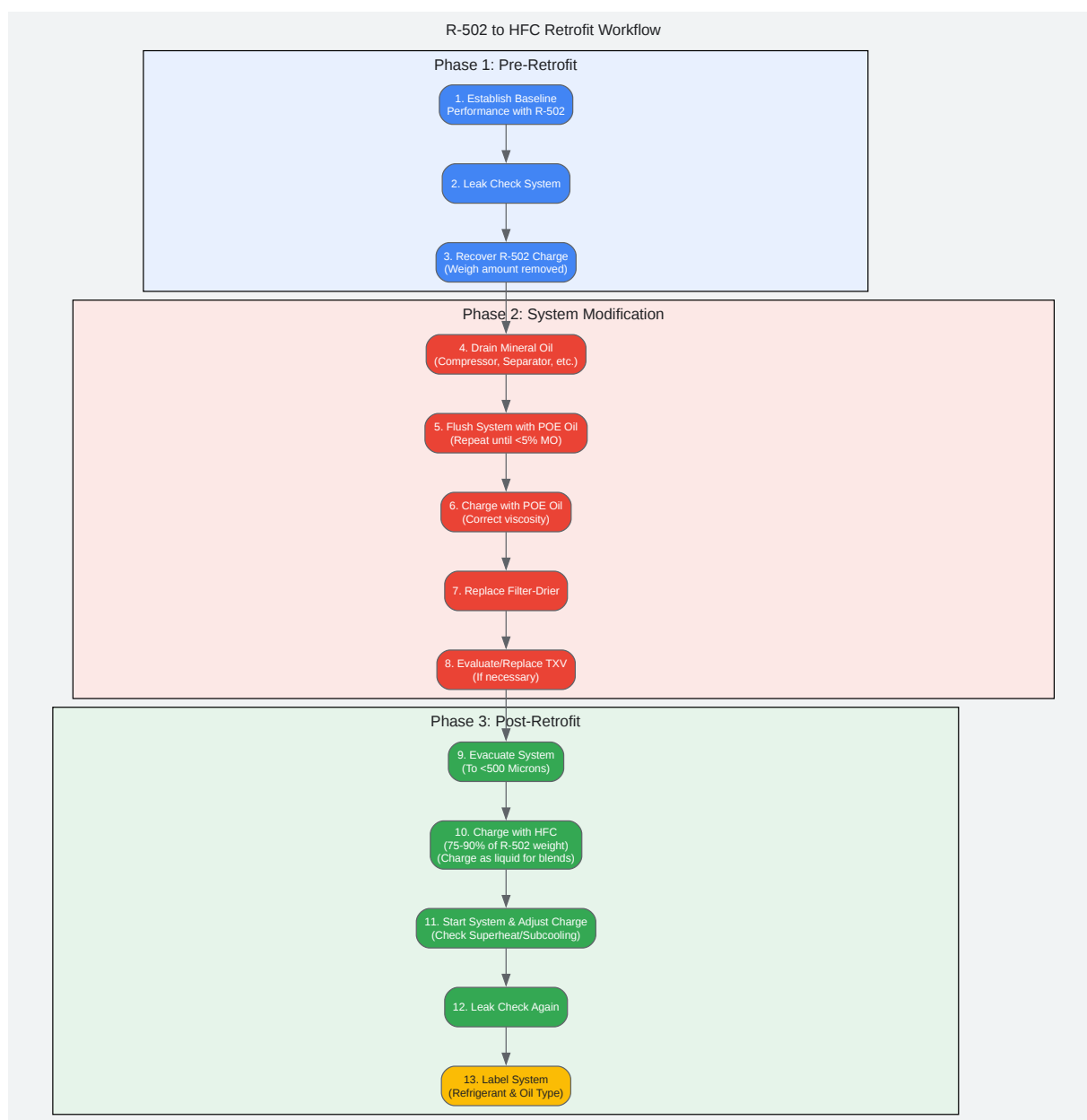
A: A loss of cooling capacity can stem from several factors:

- **Undercharge:** The most common cause. Add refrigerant in small increments until operating parameters (superheat, subcooling) are within the desired range.[\[18\]](#)
- **Residual Mineral Oil:** Mineral oil can coat the inside of evaporator tubes, acting as an insulator and reducing heat transfer.[\[10\]](#) This highlights the importance of a thorough oil flush.
- **Incorrect Superheat:** If the TXV is not feeding enough refrigerant into the evaporator, capacity will be low. Check and adjust the superheat setting.
- **Filter-Drier:** A clogged or restrictive filter-drier can limit refrigerant flow. It is mandatory to replace the filter-drier during any retrofit.[\[2\]](#)[\[10\]](#)

Diagrams & Workflows

Retrofit Procedure Workflow

The following diagram outlines the essential steps for a successful R-502 to HFC retrofit.

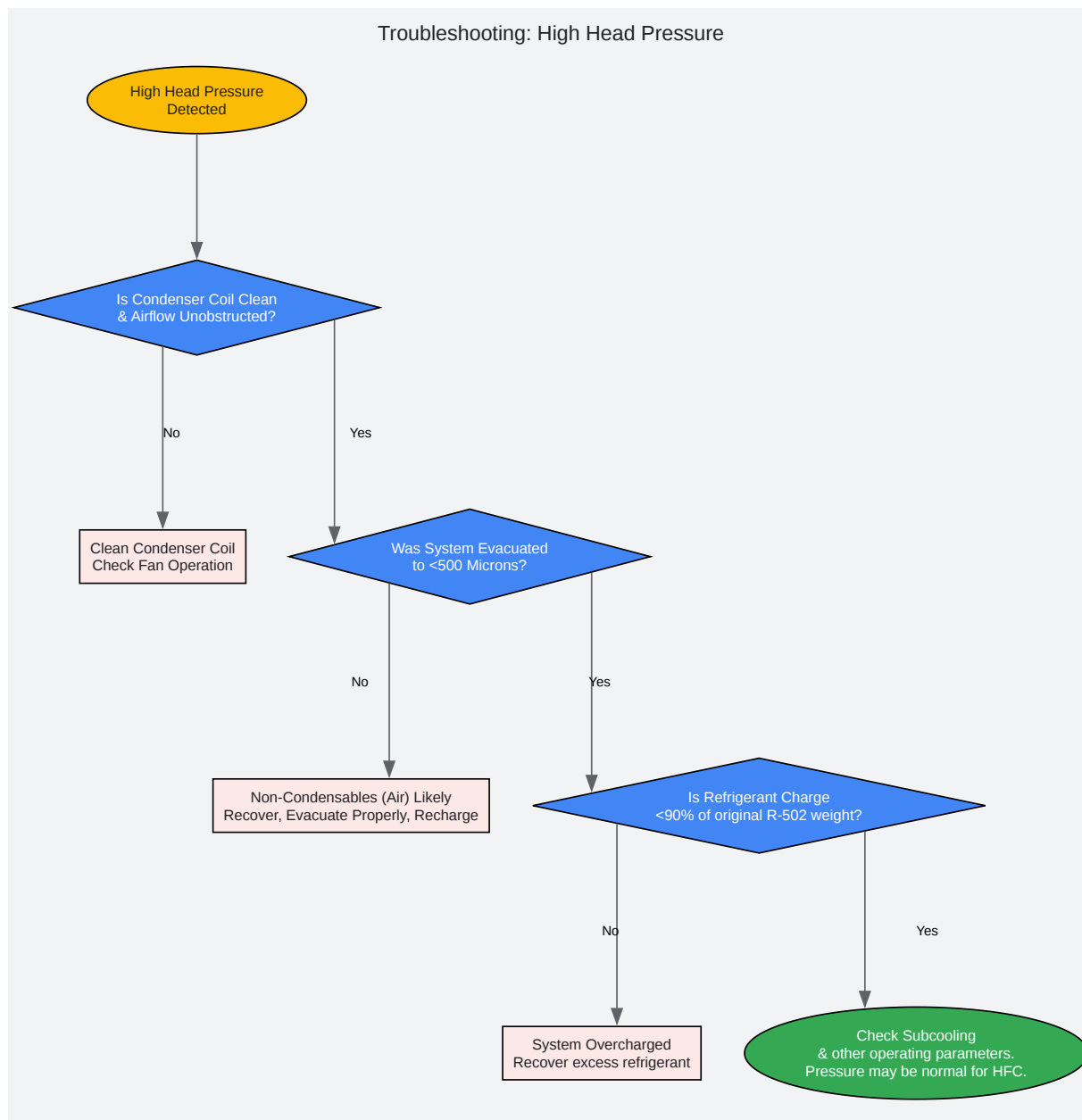


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Caption: Step-by-step workflow for retrofitting R-502 systems to HFC refrigerants.

Troubleshooting High Head Pressure

This decision tree helps diagnose the root cause of excessive head pressure in a newly retrofitted system.



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Caption: A logical decision tree for diagnosing high head pressure post-retrofit.

Experimental Protocol: Post-Retrofit Performance Validation

This protocol provides a methodology for quantifying the performance of a refrigeration system after retrofitting from R-502 to an HFC refrigerant.

Objective: To compare the operational performance (cooling capacity, energy efficiency, operating pressures, and temperatures) of a refrigeration system before and after being retrofitted from R-502 to an HFC refrigerant (R-404A or R-507).

Materials:

- Refrigeration system originally running on R-502.
- Calibrated temperature sensors (thermocouples or RTDs).
- Calibrated pressure transducers.
- Power meter to measure compressor energy consumption.
- Refrigerant recovery unit and cylinders.
- Vacuum pump and micron gauge.
- Digital refrigerant scale.
- Selected HFC refrigerant (R-404A or R-507) and compatible POE lubricant.

Methodology:

- Phase 1: Baseline Data Collection (R-502)
 1. Instrument the system: Place temperature and pressure sensors at key points: compressor suction and discharge, evaporator inlet and outlet, condenser inlet and outlet.
[\[9\]](#)
 2. Stabilize the system: Operate the system under a constant, defined thermal load until steady-state conditions are achieved.

3. Record baseline data: For at least one hour, record all temperatures, pressures, and compressor power consumption at regular intervals (e.g., every 5 minutes). This data is the R-502 baseline.[\[2\]](#)[\[9\]](#)
 4. Leak check the entire system. Repair any identified leaks.
- Phase 2: Retrofit Procedure
 1. Recover the R-502 charge using the recovery unit. Weigh and record the total amount of refrigerant removed.[\[2\]](#)
 2. Drain the mineral oil from the compressor and any oil separators or reservoirs.
 3. Perform a triple flush using the approved POE lubricant to ensure residual mineral oil is below 5%.[\[10\]](#)
 4. Install a new liquid line filter-drier compatible with HFC refrigerants.[\[10\]](#)
 5. Evacuate the system to a pressure of 500 microns or less. Perform a vacuum decay test to ensure the system is leak-free and dry.[\[9\]](#)[\[10\]](#)
 6. Charge the system with the selected HFC refrigerant. The initial charge should be approximately 75% of the baseline R-502 weight. Important: Charge blended refrigerants like R-404A as a liquid from the cylinder.[\[2\]](#)
 - Phase 3: Post-Retrofit Data Collection (HFC)
 1. Start the system and allow it to stabilize under the same thermal load used for baseline testing.
 2. Optimize the refrigerant charge: Add or remove small amounts of HFC refrigerant to achieve the manufacturer's recommended superheat and subcooling values.
 3. Record performance data: Once the charge is optimized and the system is stable, record all temperatures, pressures, and compressor power consumption for at least one hour at the same intervals as the baseline test.
 - Data Analysis

1. Calculate key performance indicators for both the R-502 and HFC tests, including:
 - Refrigerating Effect (Cooling Capacity)
 - Compressor Power Input
 - Coefficient of Performance ($\text{COP} = \text{Refrigerating Effect} / \text{Power Input}$)
 - Compressor Discharge Temperature
 - Pressure Ratio
2. Compare the results in a tabular format to quantify the performance changes resulting from the retrofit.

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